

A Researcher's Guide to Spectral Overlap with 5(6)-TAMRA SE

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Compound of Interest

Compound Name: 246256-50-8

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For researchers and professionals in drug development and life sciences, selecting the appropriate fluorophore combination is critical for the success of fluorescence-based assays. This guide provides a comprehensive comparison of the spectral properties of 5(6)-Carboxytetramethylrhodamine, Succinimidyl Ester (5(6)-TAMRA, SE) with other commonly used fluorophores, focusing on their suitability as Förster Resonance Energy Transfer (FRET) pairs.

Understanding Spectral Overlap and FRET

Förster Resonance Energy Transfer (FRET) is a non-radiative energy transfer mechanism between two fluorophores, a donor and an acceptor. The efficiency of this transfer is highly dependent on the spectral overlap between the emission spectrum of the donor and the excitation spectrum of the acceptor, as well as the distance between them. Significant spectral overlap is a prerequisite for efficient FRET.

Caption: Principle of Förster Resonance Energy Transfer (FRET).

Spectral Properties of 5(6)-TAMRA, SE

5(6)-TAMRA, SE is a bright, orange-red fluorescent dye widely used for labeling peptides, proteins, and nucleic acids. Its spectral characteristics make it an excellent acceptor in FRET pairs with various donor fluorophores.

Property	Value
Excitation Maximum (λ_{ex})	~546 - 555 nm
Emission Maximum (λ_{em})	~575 - 580 nm
Molar Extinction Coefficient (ϵ)	~90,000 - 95,000 M ⁻¹ cm ⁻¹
Quantum Yield (Φ)	~0.1

Comparison with Potential Donor Fluorophores

The choice of a suitable donor fluorophore for 5(6)-TAMRA, SE depends on the specific application and the desired FRET efficiency. The following tables summarize the spectral properties of commonly used donor fluorophores and their FRET compatibility with 5(6)-TAMRA, SE.

Spectral Properties of Potential Donor Fluorophores

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Molar Extinction Coefficient (M ⁻¹ cm ⁻¹)	Quantum Yield (Φ)
Fluorescein (FITC)	~494	~518	~75,000	~0.92
FAM	~495	~520	~83,000	~0.93
HEX	~535	~556	~110,000	~0.80
TET	~521	~536	~95,000	~0.70
JOE	~520	~548	~75,000	~0.60
Cy3	~550	~570	~150,000	~0.15

FRET Pair Compatibility with 5(6)-TAMRA, SE (Acceptor)

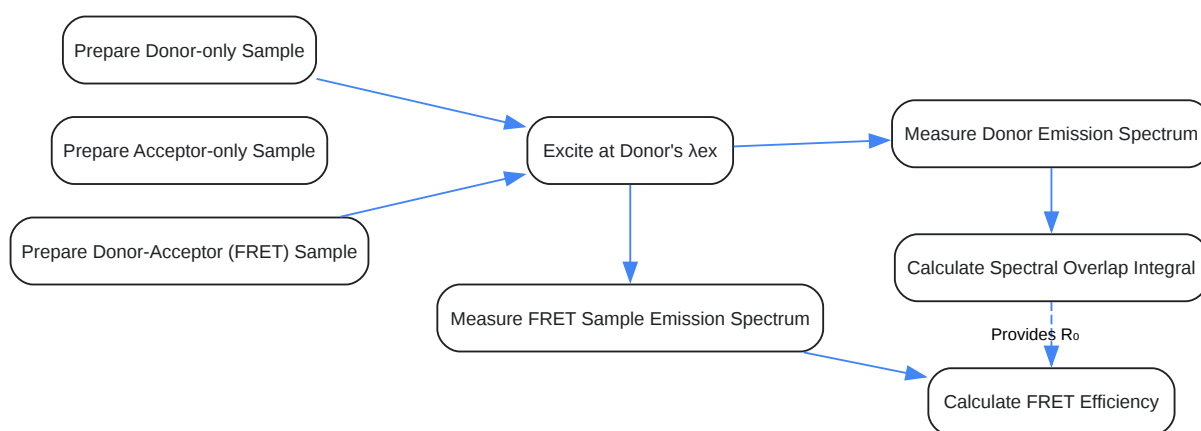
The Förster distance (R_0) is the distance at which FRET efficiency is 50%. A larger R_0 value indicates a more efficient FRET pair at a given distance.

Donor Fluorophore	Förster Distance (R_0) with TAMRA (Å)
Fluorescein	~55 Å ^{[1][2]}
FAM	~45 - 55 Å ^[3]
Cy3	~50 - 60 Å (Estimated)
HEX	Not widely reported
TET	Not widely reported
JOE	Not widely reported

Note: The Förster distance for some pairs is not readily available in the literature and can be calculated based on the spectral overlap integral, donor quantum yield, and other factors.

Experimental Protocol: Determining Spectral Overlap and FRET Efficiency

This protocol outlines a generalized method for determining the FRET efficiency between a donor fluorophore and 5(6)-TAMRA, SE using a steady-state fluorometer.



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